

A Technical Guide to D-Tyrosine-d7 for Researchers

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Compound of Interest

Compound Name: *D-Tyrosine-d7*

Cat. No.: *B12316010*

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This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of **D-Tyrosine-d7**, a deuterated form of the non-essential amino acid D-Tyrosine. This document outlines commercial suppliers, pricing, and key technical data to support its application in scientific research.

D-Tyrosine-d7 is a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard for mass spectrometry-based applications. The incorporation of seven deuterium atoms provides a distinct mass shift, enabling sensitive and accurate quantification in complex biological matrices.

Commercial Suppliers and Pricing

A critical aspect for researchers is the accessibility and cost of specialized reagents. The following table summarizes the currently available commercial suppliers and pricing for **D-Tyrosine-d7** (CAS: 1426174-46-0). Prices are subject to change and may not include shipping and handling fees.

Supplier	Product Name/Synonyms	CAS Number	Catalog Number	Available Quantities & Pricing
MedChemExpress	D-Tyrosine-d7	1426174-46-0	HY-Y0444S2	1 mg: \$60 USD5 mg: \$135 USD10 mg: \$220 USD[1]
Cenmed	D-Tyrosine-d	1426174-46-0	C007B-615417	10 mg: \$207.22 USD (List Price: \$230.25)[2]
Toronto Research Chemicals (TRC)	D-4-Hydroxyphenyl-d4-alanine-2,3,3-d3	1426174-46-0	T966374	Pricing available upon request.[3]
ChemScene	D-Tyrosine-d7	1426174-46-0	CS-0438452	Pricing available upon request.
BIOZOL	D-Tyrosine-d7	1426174-46-0	MCE-HY-Y0444S2	Pricing available upon request.

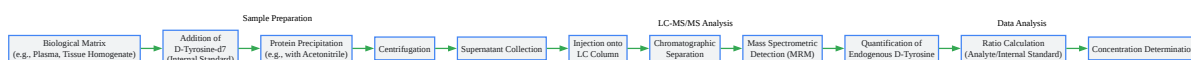
Physicochemical Properties

Understanding the fundamental properties of **D-Tyrosine-d7** is essential for its proper handling, storage, and application in experimental settings.

Property	Value
Molecular Formula	C ₉ H ₄ D ₇ NO ₃
Molecular Weight	188.23 g/mol
IUPAC Name	(2R)-2-amino-2,3,3-trideuterio-3-(2,3,5,6-tetradeuterio-4-hydroxyphenyl)propanoic acid
Synonyms	D-Tyrosine-α,β,β,2,3,5,6-d7, D-Tyrosine-D7[4]
Appearance	White to off-white solid
Storage	Recommended storage at room temperature.

Experimental Protocols

While specific experimental protocols for **D-Tyrosine-d7** are not extensively published, its use as an internal standard in mass spectrometry is a primary application. Below is a generalized workflow for its use in a quantitative LC-MS/MS analysis.



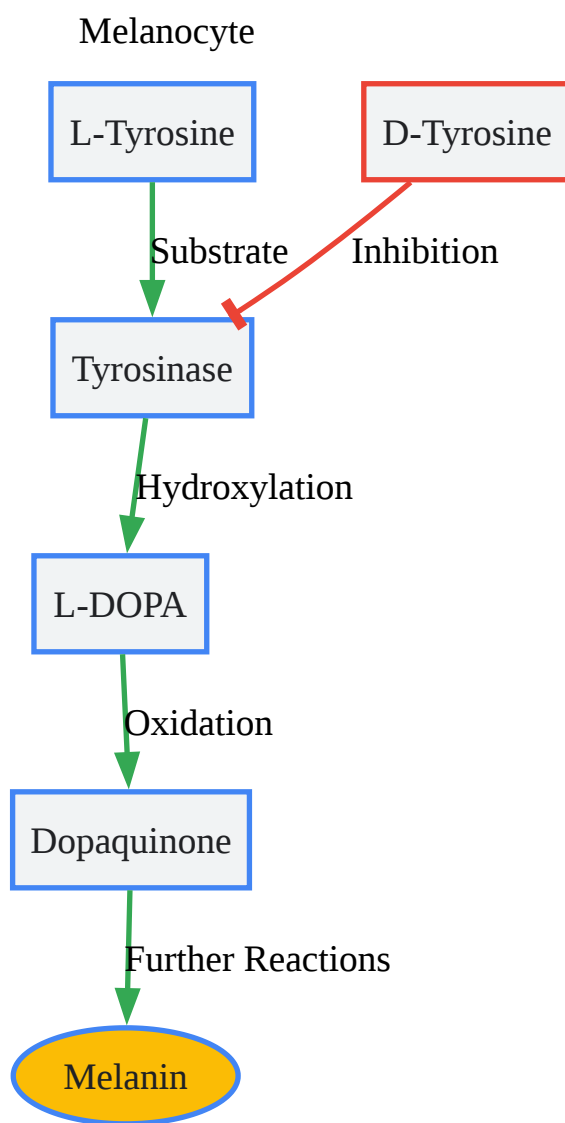
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Caption: Generalized workflow for the use of **D-Tyrosine-d7** as an internal standard in LC-MS/MS analysis.

Signaling Pathways

D-Tyrosine itself is known to interact with various biological pathways, although the specific signaling cascades directly modulated by D-Tyrosine are less characterized than its L-isomer counterpart. Research has indicated that D-Tyrosine can negatively regulate melanin synthesis

by inhibiting tyrosinase activity.[1] The diagram below illustrates a simplified overview of the melanin synthesis pathway and the inhibitory role of D-Tyrosine.



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Caption: Simplified diagram of the melanin synthesis pathway showing the inhibitory effect of D-Tyrosine on Tyrosinase.

Safety and Handling

Based on the Safety Data Sheet for D-Tyrosine, the compound is considered a hazardous substance. It may cause skin, eye, and respiratory irritation.[5] Appropriate personal protective

equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or under a fume hood. For detailed safety information, please refer to the supplier-specific Safety Data Sheet.

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References

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